

Laboratory safety and handling of 2-Amino-5-methoxybenzamide

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Compound of Interest

Compound Name: 2-Amino-5-methoxybenzamide

Cat. No.: B112179

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Application Notes and Protocols: 2-Amino-5-methoxybenzamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-5-methoxybenzamide (CAS No: 1882-71-9) is an aromatic amine and a benzamide derivative. Its structure makes it a valuable building block in medicinal chemistry and organic synthesis. Molecules with the benzamide scaffold are integral to numerous pharmaceuticals. For instance, a related compound, 2-Amino-N-(5-chloropyridin-2-yl)-5-methoxybenzamide, serves as a critical intermediate in the synthesis of Factor Xa inhibitors, a class of modern anticoagulants used to prevent and treat thromboembolic diseases.^[1] Furthermore, various benzamide derivatives have been investigated for a range of biological activities, including as anti-inflammatory agents and inhibitors of key enzymes in metabolic pathways.^{[2][3]}

These application notes provide comprehensive safety protocols, handling procedures, and example experimental methodologies for the use of **2-Amino-5-methoxybenzamide** in a laboratory setting.


Physical and Chemical Properties

The fundamental properties of **2-Amino-5-methoxybenzamide** are summarized below.

Property	Value	Reference
CAS Number	1882-71-9	[4][5]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[4][5]
Molecular Weight	166.18 g/mol	[4][5]
IUPAC Name	2-amino-5-methoxybenzamide	[4]
Synonyms	5-methoxyanthranilamide, 2-amino-5-(methoxy)benzamide	[4][5]
Appearance	Solid	[6]
Storage Temperature	4°C, protect from light	[5]

Safety and Hazard Information

2-Amino-5-methoxybenzamide is classified as hazardous. All personnel must review the Safety Data Sheet (SDS) before handling and adhere to the GHS classifications summarized in the table below.[4][6][7]

Category	GHS Classification and Statements
Pictograms	 alt text ngcontent-ng-c1205671314="" class="ng-star-inserted">
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed.[4][7][8]H317: May cause an allergic skin reaction.[4]H315: Causes skin irritation.H318: Causes serious eye damage.H341: Suspected of causing genetic defects.[7]May cause respiratory irritation.[9]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [4]P264: Wash skin thoroughly after handling.[4]P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[7]P302+P352: IF ON SKIN: Wash with plenty of soap and water. [4]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]P405: Store locked up. [7]P501: Dispose of contents/container to an approved waste disposal plant.[4]

Protocols for Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **2-Amino-5-methoxybenzamide**.

Personal Protective Equipment (PPE)

- **Gloves:** Wear nitrile or other chemical-resistant gloves.
- **Eye Protection:** Use chemical safety goggles or a face shield.[\[10\]](#)
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** If dust generation is unavoidable, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[6\]](#)

Engineering Controls

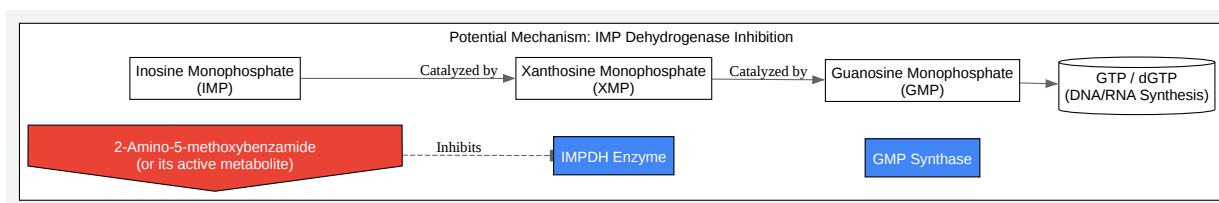
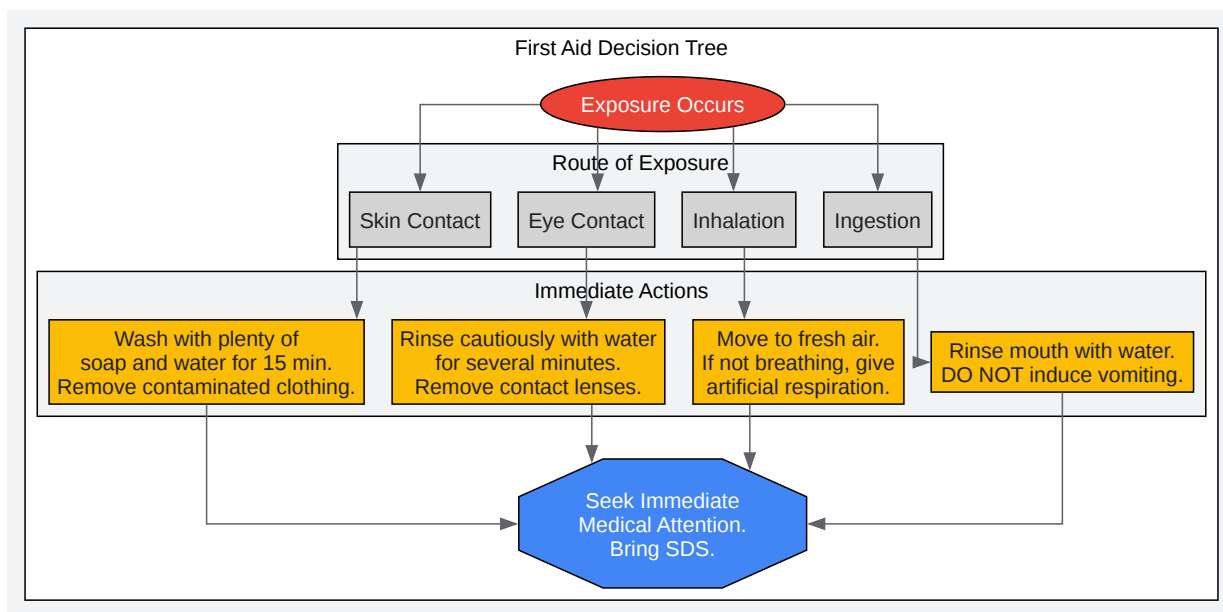
- All handling of solid **2-Amino-5-methoxybenzamide** and its solutions should be performed in a certified chemical fume hood to avoid inhalation.[\[6\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[6\]](#)

Storage Protocol

- Procure the compound from a verified supplier and log its arrival.
- Store the container in a cool, dry, and well-ventilated area.[\[11\]](#)
- The storage location must be locked and accessible only to authorized personnel.[\[7\]](#)
- Keep the container tightly sealed to prevent moisture ingress.[\[11\]](#)
- Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.[\[6\]](#)

Spill and Leak Protocol

In the event of a spill, follow the workflow outlined below.



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